

# Fmoc-Lys(biotin-PEG4)-OH: A Comprehensive Technical Guide to Safety and Handling

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## Compound of Interest

Compound Name: Fmoc-Lys (biotin-PEG4)-OH

Cat. No.: B607492

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This in-depth technical guide provides essential safety and handling information for Fmoc-Lys(biotin-PEG4)-OH (CAS No. 1334172-64-3), a key reagent in peptide synthesis and the development of PROTACs (PROteolysis TArgeting Chimeras). Adherence to these guidelines is crucial for ensuring laboratory safety and maintaining the integrity of this specialized chemical.

## Chemical Identification and Properties

Fmoc-Lys(biotin-PEG4)-OH is an amino acid derivative where the alpha-amino group of lysine is protected by a fluorenylmethyloxycarbonyl (Fmoc) group, and the epsilon-amino group is modified with a biotin molecule linked via a polyethylene glycol (PEG4) spacer. This structure allows for its direct incorporation into peptide chains during solid-phase peptide synthesis (SPPS). The biotin moiety serves as a powerful affinity tag for detection, purification, and pull-down assays, while the PEG4 spacer enhances solubility and reduces steric hindrance.

Table 1: Physicochemical Properties

Property	Value
CAS Number	1334172-64-3
Molecular Formula	C <sub>42</sub> H <sub>59</sub> N <sub>5</sub> O <sub>11</sub> S[1][2][3]
Molecular Weight	842.01 g/mol [3]
Appearance	Typically a solid at room temperature[2]
Purity	≥95%[4]


## Hazard Identification and GHS Classification

While a specific Safety Data Sheet (SDS) for Fmoc-Lys(biotin-PEG4)-OH is not readily available, data from suppliers and analogous compounds indicate the following potential hazards.

GHS Hazard Statements:[3]

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.

GHS Pictogram:

 alt text

Signal Word: Warning[3]

Precautionary Statements:[3]

- P264: Wash skin thoroughly after handling.
- P270: Do not eat, drink or smoke when using this product.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.

- P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.
- P302+P352: IF ON SKIN: Wash with plenty of soap and water.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- P332+P313: If skin irritation occurs: Get medical advice/attention.
- P337+P313: If eye irritation persists: Get medical advice/attention.
- P362: Take off contaminated clothing and wash before reuse.
- P501: Dispose of contents/container to an approved waste disposal plant.

## Safe Handling and Storage

Proper handling and storage are paramount to ensure the stability of the compound and the safety of laboratory personnel.

Table 2: Handling and Storage Guidelines

Guideline	Recommendation
Storage Temperature	Store at –20°C in a sealed, desiccated container.[1][4]
Handling Conditions	Use under dry conditions.[4] Avoid repeated freeze-thaw cycles.[4]
Personal Protective Equipment (PPE)	Safety glasses with side-shields, chemical-resistant gloves (e.g., nitrile), and a laboratory coat should be worn.
Engineering Controls	Work in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation of any dust or aerosols.
Hygiene Practices	Avoid contact with skin, eyes, and clothing. Do not eat, drink, or smoke in the laboratory. Wash hands thoroughly after handling.

## First Aid Measures

In the event of exposure, follow these first aid procedures. The following are general recommendations based on the potential hazards.

Table 3: First Aid Procedures

Exposure Route	First Aid Measure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.
Skin Contact	Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Remove contaminated clothing. If irritation persists, seek medical attention.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.

## Experimental Protocol: Incorporation into a Peptide via SPPS

Fmoc-Lys(biotin-PEG4)-OH is primarily used in solid-phase peptide synthesis (SPPS). The following is a generalized protocol for its incorporation.

Materials:

- Fmoc-protected amino acid resin
- Fmoc-Lys(biotin-PEG4)-OH
- Coupling reagents (e.g., HBTU, HATU, or HCTU)
- Base (e.g., N,N-Diisopropylethylamine - DIPEA)

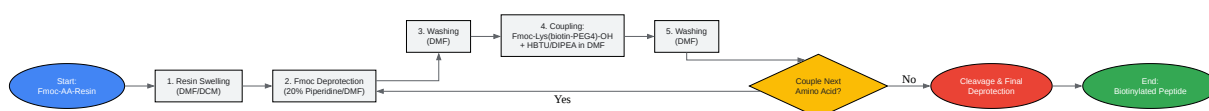
- Solvent (e.g., N,N-Dimethylformamide - DMF, N-Methyl-2-pyrrolidone - NMP, or Dichloromethane - DCM)
- Deprotection solution (e.g., 20% piperidine in DMF)

#### Methodology:

- Resin Swelling: Swell the Fmoc-protected amino acid resin in a suitable solvent (e.g., DMF or DCM) for 30-60 minutes.
- Fmoc Deprotection: Remove the Fmoc protecting group from the resin-bound amino acid by treating it with 20% piperidine in DMF. This is typically done in two steps: a brief initial treatment (1-2 minutes) followed by a longer treatment (15-20 minutes).
- Washing: Thoroughly wash the resin with DMF to remove the deprotection solution and by-products.
- Coupling:
  - Dissolve Fmoc-Lys(biotin-PEG4)-OH, coupling reagent (e.g., HBTU), and a base (e.g., DIPEA) in a minimal amount of a suitable solvent like DMF. Note: Fmoc-Lys(Biotin)-OH has shown better solubility in NMP than DMF; heating to 40°C may be required for a 0.1 M solution in NMP. A mixture of DCM and NMP (2:1 v/v) has also been used.
  - Add the activation mixture to the deprotected resin.
  - Allow the coupling reaction to proceed for 1-2 hours at room temperature with gentle agitation.
- Washing: Wash the resin thoroughly with DMF to remove any unreacted reagents.
- Capping (Optional): To block any unreacted amino groups, a capping step with acetic anhydride and a base can be performed.
- Cycle Repetition: Repeat the deprotection, washing, and coupling steps for the subsequent amino acids in the peptide sequence.

- **Final Deprotection and Cleavage:** Once the peptide synthesis is complete, the final Fmoc group is removed, and the peptide is cleaved from the resin and side-chain protecting groups are removed using a cleavage cocktail (e.g., a mixture of trifluoroacetic acid, water, and scavengers).

### Experimental Workflow Diagram



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Caption: Solid-Phase Peptide Synthesis (SPPS) workflow for incorporating Fmoc-Lys(biotin-PEG4)-OH.

## Disposal Considerations

Dispose of Fmoc-Lys(biotin-PEG4)-OH and any contaminated materials in accordance with local, state, and federal regulations. It is recommended to consult with your institution's environmental health and safety office for specific guidance on chemical waste disposal.

Disclaimer: This document is intended as a guide and is not a substitute for a formal Safety Data Sheet (SDS). The information provided is based on available data for the specified compound and its analogs. All laboratory personnel should be adequately trained in the safe handling of chemicals and should consult the most up-to-date safety information before use.

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## References

- 1. Fmoc-Lys (biotin-PEG4)-OH, 1334172-64-3 | BroadPharm [broadpharm.com]
- 2. Fmoc-Lys (biotin-PEG4)-OH | biotin PEG analogue | CAS# 1334172-64-3 | InvivoChem [invivochem.com]
- 3. Fmoc-Lys (biotin-PEG4)-OH | Ambeed.com [ambeed.com]
- 4. Fmoc-Lys(biotin-PEG4)-OH, CAS 1334172-64-3 | AxisPharm [axispharm.com]
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